

Pinoxaden spray volume and application rate for optimal weed control

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Compound of Interest

Compound Name: Pinoxaden

Cat. No.: B166648

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Pinoxaden Application Notes and Protocols for Optimal Weed Control

Prepared for: Researchers, Scientists, and Drug Development Professionals

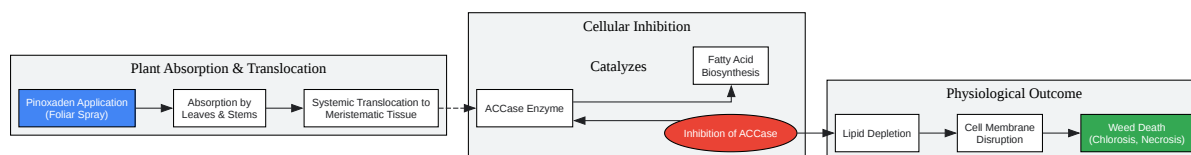
Introduction

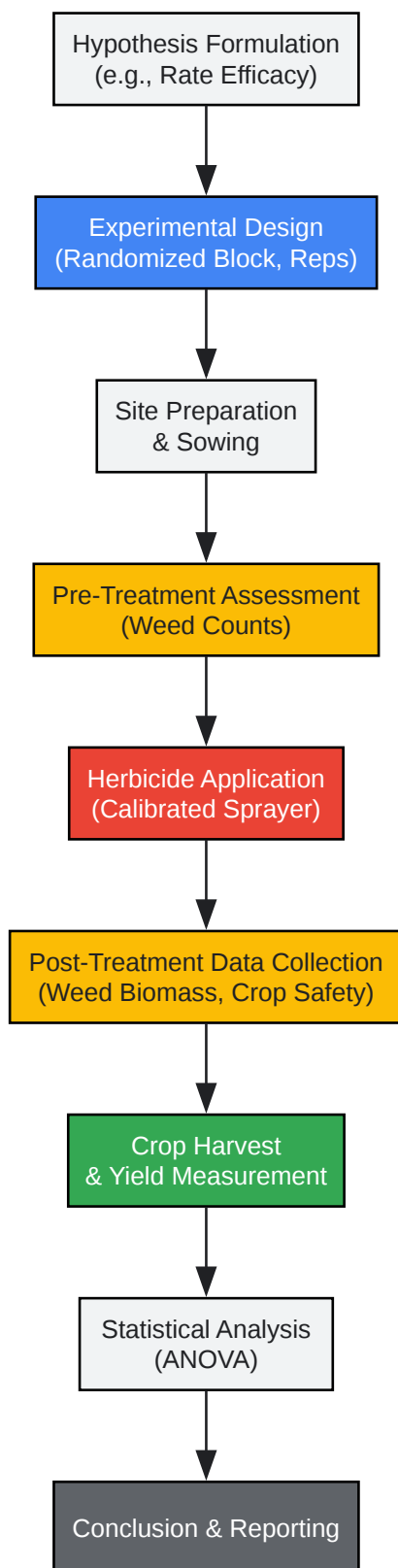
Pinoxaden is a selective, post-emergence herbicide belonging to the phenylpyrazole chemical class, specifically designed for the control of grassy weeds in cereal crops like wheat and barley[1][2][3]. Its mode of action involves the inhibition of the acetyl-CoA carboxylase (ACCase) enzyme, which is a critical component in the biosynthesis of fatty acids in grass weeds[2][4]. This inhibition leads to the depletion of lipids, disruption of cell membrane integrity, and ultimately, cessation of growth and death of the target weed, with visible symptoms appearing in 5-7 days and complete control within 14-21 days. This document provides detailed application parameters and experimental protocols for researchers utilizing **Pinoxaden** for weed control studies.

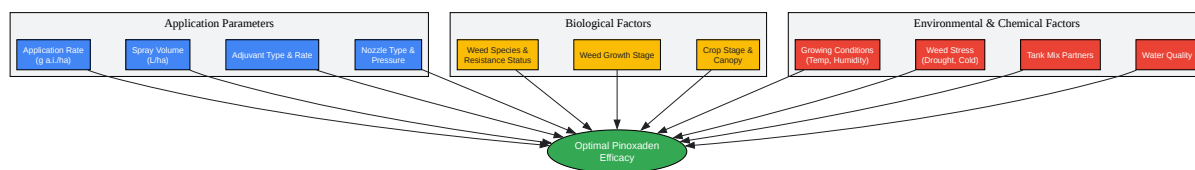
Mechanism of Action: ACCase Inhibition Pathway

Pinoxaden is absorbed through the leaves and stems of the weed and translocated to the meristematic tissues (growing points). There, it selectively inhibits the ACCase enzyme, a crucial step in lipid synthesis. This targeted action ensures efficacy against susceptible grass

species while maintaining safety for cereal crops, which is often enhanced by the inclusion of a safener such as cloquintocet-mexyl in commercial formulations.







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References

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